

5-Mercapto-1-methyltetrazole chemical properties and structure

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Compound of Interest

Compound Name: 5-Mercapto-1-methyltetrazole

Cat. No.: B193830

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An In-depth Technical Guide to **5-Mercapto-1-methyltetrazole**

Abstract

5-Mercapto-1-methyltetrazole, also known as 1-methyl-1H-tetrazole-5-thiol (MTT), is a heterocyclic organic compound with significant applications in the pharmaceutical and chemical industries. Its structure, featuring a tetrazole ring substituted with a methyl group and a mercapto group, allows for versatile chemical reactivity. This document provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis protocols, and key applications, with a focus on its role as a crucial intermediate in the synthesis of cephalosporin antibiotics.

Chemical Structure and Tautomerism

5-Mercapto-1-methyltetrazole is characterized by a five-membered tetrazole ring containing four nitrogen atoms and one carbon atom. It has a methyl group at the N1 position and a sulfur-containing functional group at the C5 position. A key feature of this compound is its existence in a tautomeric equilibrium between the thiol form (1-methyl-1H-tetrazole-5-thiol) and the more stable thione form (1-methyl-1,4-dihydro-5H-tetrazole-5-thione).^{[1][2][3]} Infrared spectroscopy studies have confirmed that the compound predominantly exists in the thione tautomeric form in the solid state.^{[1][2]}

Caption: Tautomeric equilibrium of **5-Mercapto-1-methyltetrazole**.

Physicochemical Properties

5-Mercapto-1-methyltetrazole is typically a white to off-white or cream-colored crystalline powder.^{[4][5][6][7]} It is soluble in water.^{[4][8]} A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	13183-79-4	^{[4][6][9]}
Molecular Formula	C ₂ H ₄ N ₄ S	^{[4][5][9][10]}
Molecular Weight	116.14 g/mol	^{[6][10]}
Melting Point	124-129 °C	^{[8][11][12]}
Boiling Point (Predicted)	111.6 ± 23.0 °C	^[13]
pKa (Predicted)	0.70 ± 0.20	^[4]
Density (Estimate)	1.420 g/cm ³	^[13]
Flash Point	97.2 ± 22.6 °C	^[13]
Vapor Pressure	22.5 mmHg at 25°C	^[13]
EINECS Number	236-132-2	^[4]

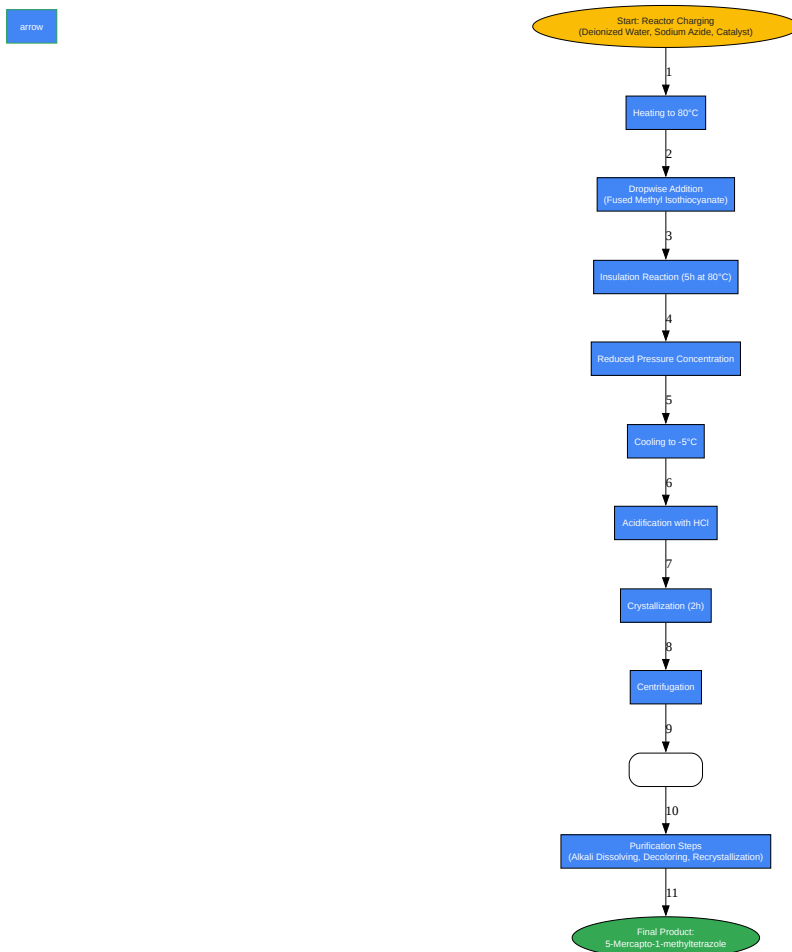
Synthesis

The industrial synthesis of **5-Mercapto-1-methyltetrazole** often involves the reaction of methyl isothiocyanate with sodium azide.^{[6][14]} A detailed experimental protocol based on a patented production method is outlined below.^[14]

Experimental Protocol: Synthesis from Sodium Azide and Methyl Isothiocyanate^[16]

- Reaction Setup: Charge a reactor with 700L of deionized water. While stirring, add 300 kg of sodium azide and 0.8 kg of a phase-transfer catalyst (e.g., tetrabutylammonium chloride).

- **Heating:** Heat the mixture to 80°C using steam. Once the temperature is reached, switch to circulating water for cooling.
- **Reagent Addition:** Begin the dropwise addition of 405 kg of fused methyl isothiocyanate. Control the addition rate to maintain the reaction system temperature at approximately 80°C.
- **Reaction:** After the addition is complete, maintain the temperature and continue the reaction for 5 hours.
- **Concentration:** Transfer the reaction solution to a dehydration still and concentrate under reduced pressure until the volume is reduced by about half.
- **Cooling and Acidification:** Cool the concentrated solution to room temperature using recirculated water, then further cool to -5°C with chilled brine.
- **Crystallization:** Drip in hydrochloric acid until the pH value indicates the endpoint (e.g., Congo red test paper turns from red to indigo). Allow crystallization to proceed for 2 hours.
- **Isolation of Crude Product:** Centrifuge the mixture to obtain the crude **5-Mercapto-1-methyltetrazole** product.
- **Purification:** The crude product is further purified by alkali dissolving, decolorizing with activated carbon, filtering, re-acidifying to crystallize, and finally recrystallizing from water with hydrogen peroxide before drying.



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Caption: Industrial synthesis workflow for **5-Mercapto-1-methyltetrazole**.

Applications

The primary application of **5-Mercapto-1-methyltetrazole** is in the pharmaceutical industry, where it serves as a vital intermediate or side chain in the synthesis of numerous cephalosporin antibiotics.^{[4][6][12]} These include, but are not limited to:

- Cefamandole^[4]
- Cefoperazone^{[4][11][12]}

- Cefmetazole[4][12]
- Cefotetan[4][12]

Beyond its major role in antibiotic synthesis, the compound is also utilized in the preparation of corrosion inhibitors and photographic chemicals, owing to its ability to form stable complexes with metal ions.[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and structural elucidation of **5-Mercapto-1-methyltetrazole**.

- Infrared (IR) Spectroscopy: Studies using KBr disc and nujol mull techniques are available. [4] The IR spectra have been fully assigned and correlated with the compound's structural properties, confirming its existence in the thione tautomeric form in the solid state.[2][9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR data have been recorded, typically in deuterated chloroform (CDCl_3).[4][9]
- Mass Spectrometry: GC-MS data is available, providing information on the compound's fragmentation patterns under electron ionization.[9]

Safety and Handling

5-Mercapto-1-methyltetrazole is classified as a flammable solid and can cause skin and serious eye irritation.[7][8][10] It may also cause respiratory irritation.[4][7] Standard safety precautions, such as wearing protective gloves, clothing, and eye protection, should be observed when handling this chemical.[7] It is recommended to store the compound in a cool, dry place in a tightly sealed container, under an inert atmosphere.[4][13]

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